

Fluindapyr vapor pressure and Henry's law constant

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Compound Focus: Fluindapyr

CAS No.: 1383809-87-7

Cat. No.: S892978

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Physicochemical Properties of Fluindapyr

The table below summarizes the core physicochemical data for **fluindapyr**, which are critical for understanding its environmental fate and behavior [1].

Property	Value	Conditions / Notes
Vapor Pressure	2.85×10^{-5} mPa	At 20°C
Henry's Law Constant	6.05×10^{-11} Pa·m ³ ·mol ⁻¹	At 25°C
Water Solubility	1.63 mg/L	At 20°C, pH 7
Octanol-Water Partition Coefficient (Log P)	4.12	At 20°C, pH 7

These values indicate that **fluindapyr** has **low volatility** and is **non-volatile**, meaning it is unlikely to evaporate easily into the air from soil or water surfaces. Its Henry's Law constant further classifies it as a substance with **very low volatility from aqueous solutions** [1].

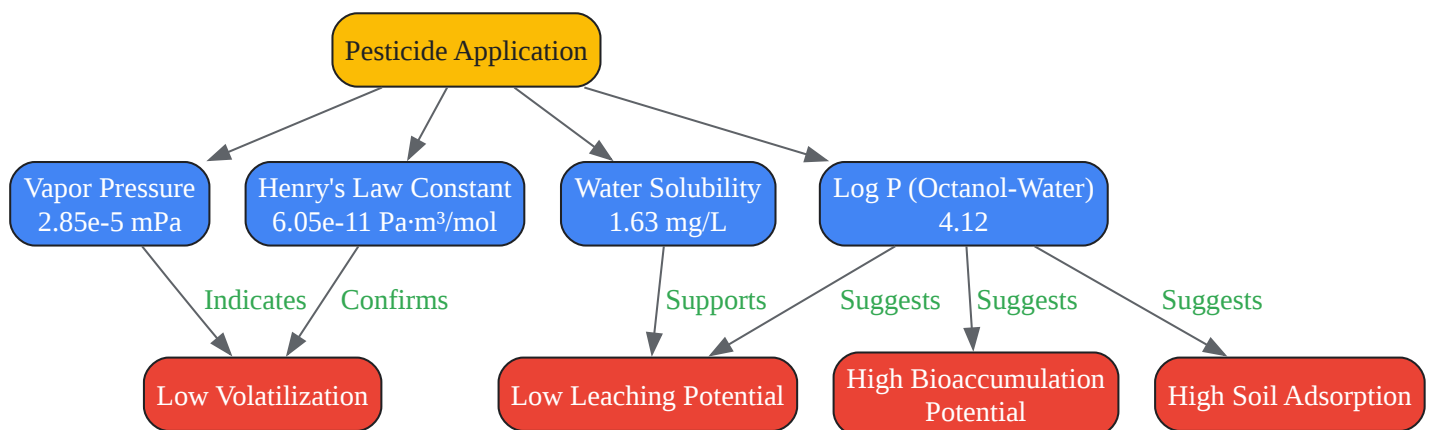
Experimental Context and Data Gaps

The search results confirm the data for vapor pressure and Henry's Law constant but do not contain the detailed experimental protocols you requested.

- **Data Source and Methodology:** The values are cited as **verified data** from the U.S. EPA ECOTOX and pesticide fate databases, indicating they were obtained through standardized regulatory studies, though specific laboratory methods are not described [1].
- **Analytical Methods for Residues:** A separate study focuses on determining **fluidapyr** and its metabolites in fruits and vegetables using **solid-phase extraction (SPE)** and **ultra-high-performance liquid chromatography-tandem mass spectrometry (UHPLC-MS/MS)** [2]. This indicates that advanced chromatographic techniques are employed for residue analysis, which may be analogous to methods for determining physicochemical properties.

Environmental Fate Workflow

The following diagram illustrates the general relationship between the physicochemical properties of a pesticide like **fluidapyr** and its environmental behavior, based on the data obtained.



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This diagram shows how the key properties of **fluidapyr** determine its environmental distribution. The **low vapor pressure** and **very low Henry's Law constant** directly lead to the conclusion that volatilization is minimal. Conversely, the **high octanol-water partition coefficient (Log P)** suggests a tendency to bind to soil and organic matter rather than remain in water, indicating a potential to accumulate in biological systems [1].

How to Propose Further Research

The search results provide a firm foundation on the properties of **fluindapyr** but lack experimental details.

To acquire the methodology you need:

- **Consult Original Study Sources:** I recommend you check the primary sources cited by regulatory databases, particularly the **U.S. EPA pesticide fate database** studies referenced in the PPDB [1].
- **Refine Your Search:** Use specific keywords such as "**gas chromatography retention time method vapor pressure**" or "**generator column method water solubility**" to find literature that details these standard experimental techniques.

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References

1. Fluindapyr (Ref: IR9792) - AERU - University of Hertfordshire [sitem.herts.ac.uk]
2. A modified method for the simultaneous determination of ... [sciencedirect.com]

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